

paragenesis of mica-group minerals in granitic pegmatites

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Compound of Interest

Compound Name: Mica-group minerals

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An In-depth Technical Guide on the Paragenesis of **Mica-Group Minerals** in Granitic Pegmatites

Introduction

Granitic pegmatites are exceptionally coarse-grained igneous rocks that represent the final, volatile-rich crystallization products of granitic magmas. They are of significant economic and scientific interest as they host a diverse array of rare-element minerals. The **mica-group minerals**, ubiquitous in these environments, serve as crucial petrogenetic indicators, recording the physio-chemical evolution of the pegmatite-forming melts and fluids. Their compositional variations reflect the processes of magmatic differentiation, fractional crystallization, and fluid-rock interaction. This guide provides a comprehensive overview of the paragenesis of **mica-group minerals** in granitic pegmatites, detailing their crystallization sequences, compositional evolution, and the analytical methods used for their study.

Geochemical Framework and Classification

The paragenesis of micas is intrinsically linked to the geochemical signature of the host pegmatite. Granitic pegmatites are broadly classified into several families, with the Lithium-Cesium-Tantalum (LCT) and Niobium-Yttrium-Fluorine (NYF) families being the most prominent.

- **LCT Pegmatites:** These are derived from fertile, peraluminous S-type or I-type granites and are characterized by enrichment in Li, Rb, Cs, Be, Sn, and Ta. The mica paragenesis in LCT

pegmatites typically follows a well-defined evolutionary trend from early, less-fractionated micas to late-stage, highly-fractionated varieties.

- NYF Pegmatites: These originate from metaluminous to subaluminous A-type or I-type granites and are enriched in Nb, Ta, Ti, Y, REE, Zr, and F. Their mica assemblages are often dominated by fluorine-rich species.

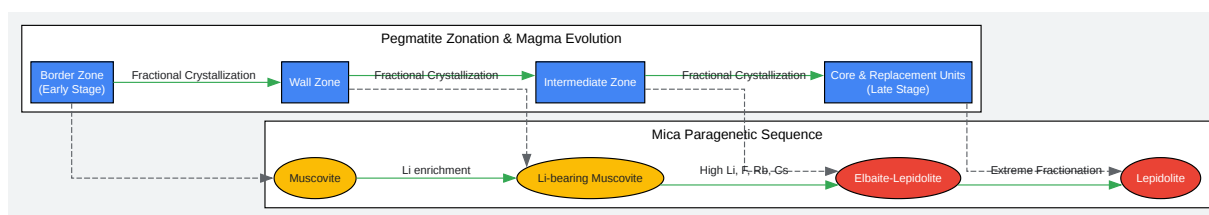
The evolution of mica compositions is a powerful tool for assessing the degree of fractionation of the pegmatitic magma.

Paragenetic Sequence of Micas

The term "paragenesis" refers to the sequence in which minerals are formed. In granitic pegmatites, this sequence is often spatially distributed according to the internal zonation of the pegmatite body, from the outer border zone to the innermost core. The general paragenetic sequence of micas reflects the progressive evolution of the parental magma.

A common evolutionary trend for micas in LCT pegmatites proceeds from muscovite in the outer zones to lithium-rich micas like lepidolite in the more evolved inner zones and replacement units. This progression is driven by the increasing concentration of lithium and other rare elements in the residual melt.

The following diagram illustrates a generalized paragenetic sequence of mica minerals in a zoned LCT-type granitic pegmatite.



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Generalized paragenetic sequence of micas in LCT pegmatites.

Compositional Evolution of Micas

The chemical composition of micas provides a detailed record of the evolving melt chemistry. Key elemental variations serve as powerful exploration vectors for rare-element mineralization.

Major and Minor Element Trends

The common mica series in pegmatites ranges from muscovite $[\text{KAl}_2(\text{AlSi}_3\text{O}_{10})(\text{OH})_2]$ to lepidolite $[\text{K}(\text{Li},\text{Al})_3(\text{Al},\text{Si})_4\text{O}_{10}(\text{F},\text{OH})_2]$. The primary substitution mechanism involves the replacement of octahedral Al by Li. This is often coupled with other substitutions to maintain charge balance.

Trace Element Indicators

Trace elements such as Rubidium (Rb), Cesium (Cs), Tantalum (Ta), and Niobium (Nb) are highly sensitive indicators of fractionation. The concentrations of these elements typically increase in micas from the less evolved to the more evolved zones of a pegmatite. The K/Rb ratio is a widely used fractionation index, with values decreasing significantly as fractionation proceeds.

Quantitative Data on Mica Compositions

The following tables summarize typical compositional ranges for key elements in micas from different zones of LCT pegmatites. These values are indicative and can vary based on the specific pegmatite field.

Table 1: Representative Major and Minor Element Oxide Compositions (wt%)

Oxide	Muscovite (Wall Zone)	Li-Muscovite (Intermediate Zone)	Lepidolite (Core)
SiO ₂	45 - 48	48 - 52	50 - 54
Al ₂ O ₃	30 - 36	25 - 30	22 - 28
K ₂ O	9 - 11	9 - 11	9 - 11
Li ₂ O	< 1.0	1.0 - 4.0	4.0 - 7.5
F	< 1.0	1.0 - 4.0	4.0 - 8.0

Table 2: Representative Trace Element Compositions (ppm)

Element	Muscovite (Wall Zone)	Li-Muscovite (Intermediate Zone)	Lepidolite (Core)
Rb	200 - 1500	1500 - 5000	5000 - 20000
Cs	10 - 100	100 - 1000	1000 - 5000
Ta	< 10	10 - 100	100 - 500
Nb	5 - 50	20 - 150	50 - 300
Ratio			
K/Rb	> 100	30 - 100	< 30

Experimental Protocols

The characterization of mica mineralogy and chemistry relies on a suite of analytical techniques. Below are the standard methodologies for the key experiments.

Electron Probe Microanalysis (EPMA)

- Objective: To determine the major and minor element composition of the mica minerals.
- Methodology:

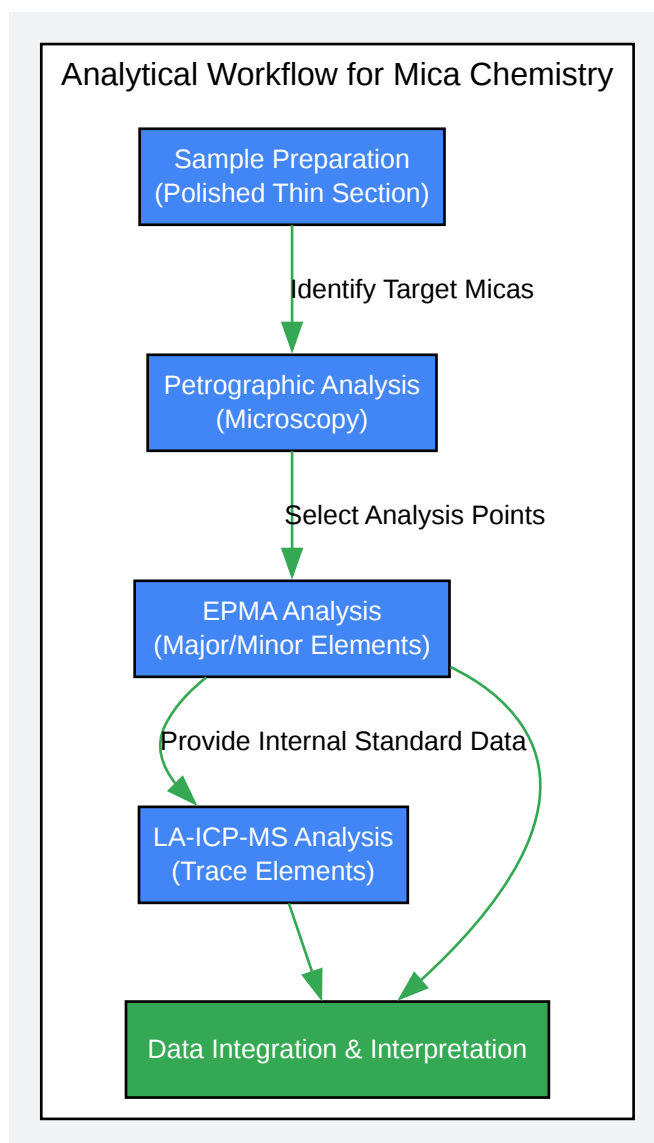
- **Sample Preparation:** A polished thin section or an epoxy mount of the mineral grains is prepared and coated with a thin layer of carbon to ensure electrical conductivity.
- **Instrumentation:** A wavelength-dispersive (WDS) or energy-dispersive (EDS) electron probe microanalyzer is used.
- **Analytical Conditions:** A focused beam of electrons (typically 15-20 keV) with a beam current of 10-20 nA is directed onto the sample surface.
- **Data Acquisition:** The characteristic X-rays emitted from the sample are measured by spectrometers. The intensity of the X-rays for each element is compared against well-characterized standards to quantify the elemental concentrations.
- **Data Correction:** Raw data is corrected for matrix effects (ZAF correction: atomic number, absorption, and fluorescence) to obtain accurate elemental weight percentages.

Laser Ablation Inductively Coupled Plasma Mass Spectrometry (LA-ICP-MS)

- **Objective:** To determine the trace element composition of micas, including rare elements like Li, Rb, Cs, Ta, and Nb.
- **Methodology:**
 - **Sample Preparation:** The same polished thin sections or mounts used for EPMA can be used.
 - **Instrumentation:** A high-power pulsed laser is coupled to an inductively coupled plasma mass spectrometer.
 - **Ablation Process:** The laser is focused on a specific spot on the mineral surface, ablating a small amount of material. The ablated material is transported by an inert carrier gas (e.g., Helium) into the ICP-MS.
 - **Analysis:** The material is ionized in the high-temperature argon plasma, and the ions are separated by their mass-to-charge ratio in the mass spectrometer.

- Quantification: The signal intensities are quantified using an external standard (e.g., NIST SRM 610/612 glass) and an internal standard element (e.g., Si or Al, previously determined by EPMA) to correct for variations in ablation yield and instrument sensitivity.

The workflow for combined EPMA and LA-ICP-MS analysis is depicted in the following diagram.



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